

# An In-depth Technical Guide to Ketones with Molecular Formula C<sub>10</sub>H<sub>18</sub>O

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## Compound of Interest

Compound Name: *3,3-Dimethylcyclohexyl methyl ketone*

Cat. No.: *B1205454*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ketones with the molecular formula C<sub>10</sub>H<sub>18</sub>O, focusing on their synthesis, characterization, and biological significance. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical and biological properties of these compounds.

## Introduction to C<sub>10</sub>H<sub>18</sub>O Ketones

Ketones are a class of organic compounds characterized by a carbonyl group flanked by two carbon atoms. Those with the molecular formula C<sub>10</sub>H<sub>18</sub>O are typically monocyclic or bicyclic monoterpenoids, a diverse group of natural products with a wide range of biological activities and industrial applications. This guide will primarily focus on two prominent isomers: menthone and cyclodecanone, due to their prevalence in scientific literature and established applications.

## Physicochemical and Spectroscopic Data

The following tables summarize key quantitative data for prominent C<sub>10</sub>H<sub>18</sub>O ketones, facilitating easy comparison of their physical and spectroscopic properties.

Table 1: Physicochemical Properties of C<sub>10</sub>H<sub>18</sub>O Ketones

Compound	IUPAC Name	Molar Mass ( g/mol )	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
l-Menthone	(2S,5R)-2-Isopropyl-5-methylcyclohexanone	154.25	207	-6	0.895
d-Isomenthone	(2R,5R)-2-isopropyl-5-methylcyclohexanone	154.25	210	-	-
Cyclodecanone	Cyclodecanone	154.25	94-98 (at 10 mmHg)	20-22	-

Table 2: Spectroscopic Data for Menthone

Spectroscopy	Key Peaks/Shifts	Reference
<sup>1</sup> H-NMR	Conformational analysis reveals both methyl and isopropyl groups are equatorially oriented in the stable conformation.	[1]
<sup>13</sup> C-NMR	Spectral analysis has been used to establish the structure of hydrazone derivatives.	[2]
IR Spectroscopy	Strong C=O stretch observed at 1706 cm <sup>-1</sup> . Strong C-H stretches are found at 2953 cm <sup>-1</sup> , 2926 cm <sup>-1</sup> , and 2869 cm <sup>-1</sup> .	[3]
Mass Spectrometry	GC-MS is a common method for detection in essential oils.	[4]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of key C<sub>10</sub>H<sub>18</sub>O ketones are provided below.

### Synthesis of Menthone and Isomenthone

Menthone can be synthesized through the oxidation of menthol. The interconversion between menthone and its diastereomer, isomenthone, can be achieved via an enol intermediate.<sup>[5]</sup>

#### Experimental Protocol: Oxidation of l-Menthol to l-Menthone

- **Preparation:** In a fume hood, prepare a solution of l-menthol in a suitable solvent such as diethyl ether.
- **Oxidation:** Slowly add an oxidizing agent, such as acidified dichromate (e.g., chromic acid), to the menthol solution while stirring. The use of stoichiometric oxidants in the presence of diethyl ether as a co-solvent can help minimize the epimerization of l-menthone to d-isomenthone.<sup>[5]</sup>
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Once the reaction is complete, quench the reaction mixture, typically with water, and separate the organic layer.
- **Purification:** Wash the organic layer with a saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure. The crude product can be purified by fractional distillation.<sup>[5]</sup>

#### Experimental Protocol: Isomerization of (-)-Menthone to (+)-Isomenthone

- **Enamine Formation:** React (-)-menthone with a secondary amine, such as pyrrolidine, in the presence of an acid catalyst (e.g., p-toluenesulfonic acid) in a suitable solvent like benzene.
- **Hydrolysis:** Hydrolyze the resulting enamine. Hydrolysis using carbon disulfide as a scavenger for the amine can yield a product rich in (+)-isomenthone (approximately 85%).<sup>[6]</sup>

The hydrolysis can also be carried out using aqueous acid, such as 20% hydrochloric acid, though this may lead to an equilibrium mixture.[6]

- Purification: The resulting mixture of menthone and isomenthone can be separated by distillation.[7]

## Synthesis of Cyclodecanone

Cyclodecanone can be synthesized through ring enlargement of a smaller cyclic ketone, such as cyclooctanone.

### Experimental Protocol: Ring Enlargement of Cyclooctanone to Cyclodecanone

This synthesis involves a multi-step process starting from the enamine of cyclooctanone.

- Enamine Formation: React cyclooctanone with pyrrolidine. The water formed during the reaction is removed azeotropically.
- Reaction with Methyl Propiolate: The crude enamine is dissolved in ether and reacted with methyl propiolate. The temperature should be maintained at 25-30°C.
- Hydrolysis and Decarboxylation: The resulting solid intermediate is hydrolyzed with 6% hydrochloric acid, followed by hydrogenation over a palladium-charcoal catalyst.
- Saponification and Decarboxylation: The product from the previous step is heated under reflux with aqueous sodium hydroxide. The resulting mixture is then distilled to remove methanol.
- Purification: The residue is extracted with ether, and the solvent is removed. The final product, cyclodecanone, is purified by distillation under reduced pressure.[8]

## Biological Activities and Signaling Pathways

Menthone and its derivatives have been shown to possess a range of biological activities.

## Antimicrobial Activity of Menthone

Menthone has demonstrated significant antimicrobial activity against methicillin-resistant *Staphylococcus aureus* (MRSA).[9][10] The proposed mechanism of action involves the disruption of the bacterial cell membrane.

Key aspects of menthone's antimicrobial action:

- **Membrane Potential Depolarization:** Menthone causes a loss of membrane potential in MRSA cells.
- **Membrane Integrity Disruption:** It leads to the disruption of the physical integrity of the bacterial membrane.
- **Lipid Homeostasis Disturbance:** Menthone alters the lipid profile of the MRSA cell membrane, affecting its structure and function.[9]

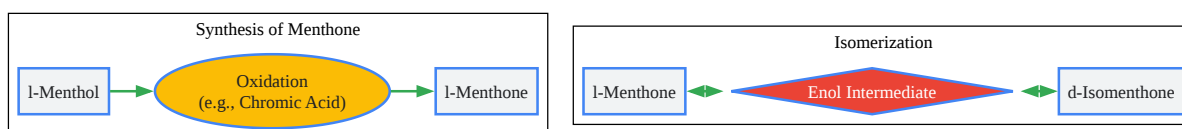
## Menthone's Role in Cellular Signaling

Derivatives of menthone have been investigated for their potential to inhibit the PI3K/Akt/mTOR signaling pathway, which is often dysregulated in cancer.[11] This pathway is crucial for cell growth, proliferation, and survival. Inhibition of this pathway can lead to apoptosis of tumor cells.[11]

Menthol, a related monoterpene alcohol from which menthone can be synthesized, is known to interact with TRPM8 receptors, which are involved in various cellular processes.[12][13]

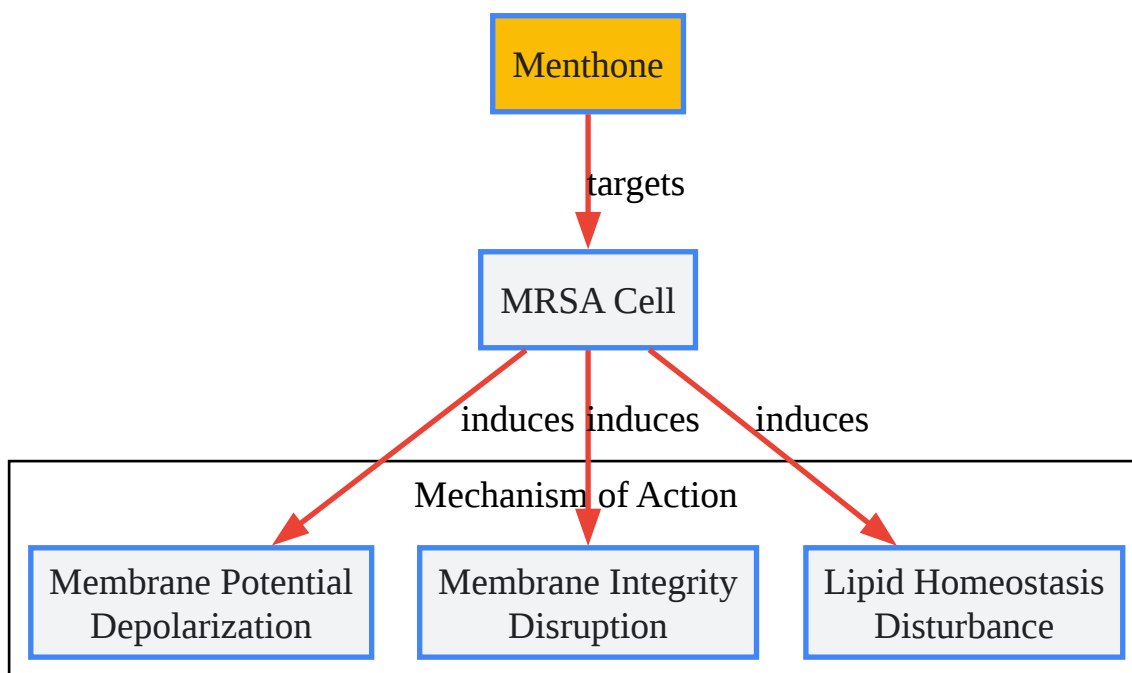
## Visualizations

The following diagrams illustrate key experimental and biological pathways involving C<sub>10</sub>H<sub>18</sub>O ketones.



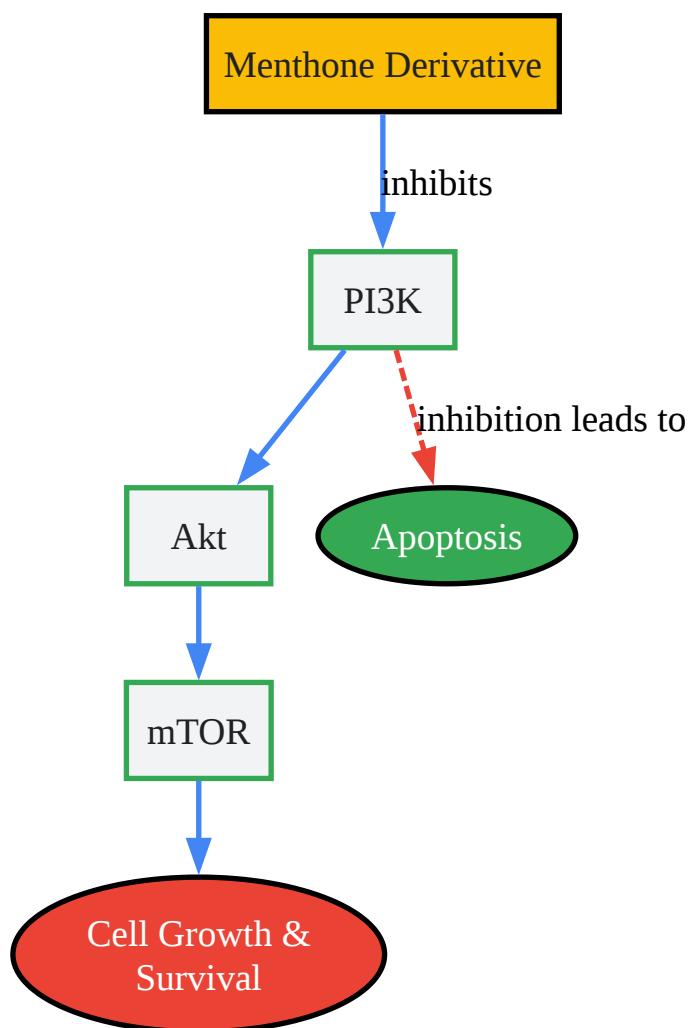
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Caption: Synthetic pathway of l-menthone and its isomerization.



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Caption: Menthone's antimicrobial mechanism against MRSA.



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Caption: Inhibition of the PI3K/Akt/mTOR pathway by menthone derivatives.

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## References

- 1. DSpace [repository.tcu.edu]
- 2. researchgate.net [researchgate.net]

- 3. researchgate.net [researchgate.net]
- 4. Menthone | C<sub>10</sub>H<sub>18</sub>O | CID 26447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Menthone - Wikipedia [en.wikipedia.org]
- 6. tandfonline.com [tandfonline.com]
- 7. prepchem.com [prepchem.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Menthone Exerts its Antimicrobial Activity Against Methicillin Resistant Staphylococcus aureus by Affecting Cell Membrane Properties and Lipid Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Menthone Exerts its Antimicrobial Activity Against Methicillin Resistant Staphylococcus aureus by Affecting Cell Membrane Properties and Lipid Profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Synthesis and Antitumor Evaluation of Menthone-Derived Pyrimidine-Urea Compounds as Potential PI3K/Akt/mTOR Signaling Pathway Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Frontiers | Cellular and Molecular Targets of Menthol Actions [frontiersin.org]
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